

Structural comparison of Isomaltotetraose and maltotetraose

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isomaltotetraose

Cat. No.: B15592645

[Get Quote](#)

A Structural Showdown: Isomaltotetraose vs. Maltotetraose

For researchers and scientists in the fields of carbohydrate chemistry, biochemistry, and drug development, understanding the nuanced structural differences between oligosaccharides is paramount. **Isomaltotetraose** and maltotetraose, both tetramers of glucose, serve as a compelling case study in how a simple change in linkage can impart distinct three-dimensional structures and, consequently, different physicochemical and biological properties. This guide provides an in-depth structural comparison of these two molecules, supported by experimental data and detailed methodologies.

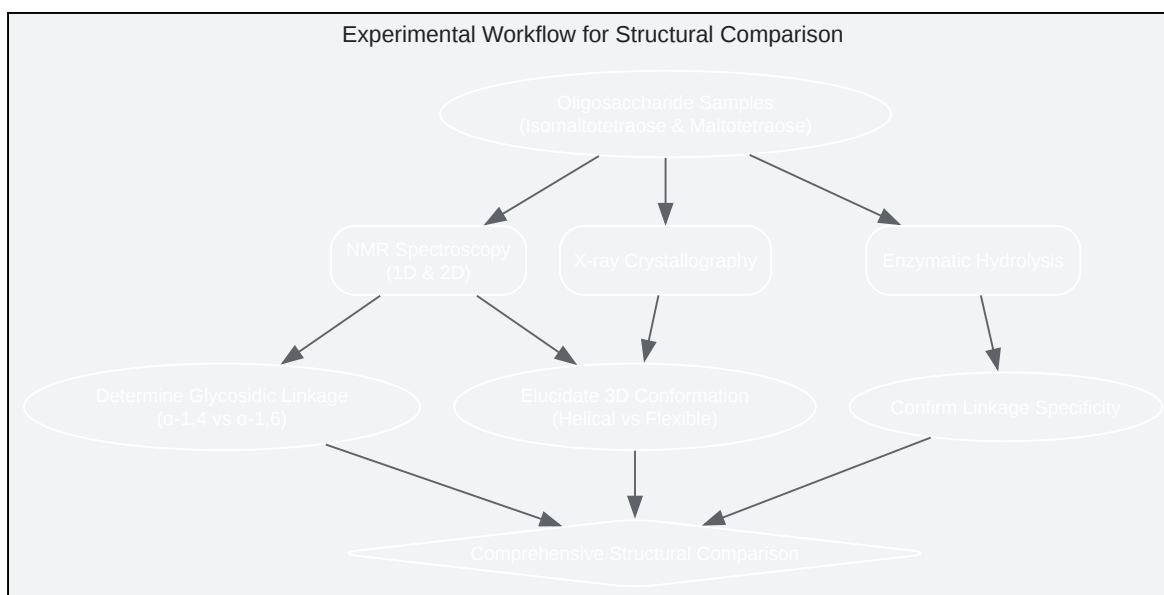
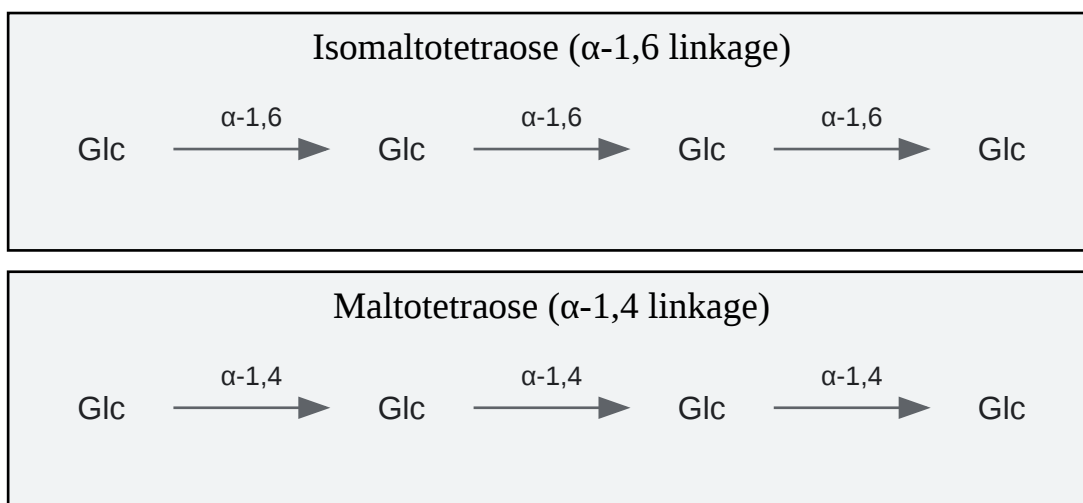
At a Glance: Key Structural and Physical Differences

The primary distinction between **isomaltotetraose** and maltotetraose lies in the glycosidic bonds that link the four glucose units. Maltotetraose is a linear oligosaccharide with exclusively α -1,4 glycosidic linkages, which promotes a more rigid, helical conformation.^{[1][2]} In contrast, **isomaltotetraose** is characterized by α -1,6 glycosidic linkages, introducing greater conformational flexibility.^{[3][4]} Both molecules share the same molecular formula and weight.

Property	Isomaltotetraose	Maltotetraose
Systematic Name	α -D-Glucopyranosyl-(1 \rightarrow 6)- α -D-glucopyranosyl-(1 \rightarrow 6)- α -D-glucopyranosyl-(1 \rightarrow 6)-D-glucose	α -D-Glucopyranosyl-(1 \rightarrow 4)- α -D-glucopyranosyl-(1 \rightarrow 4)- α -D-glucopyranosyl-(1 \rightarrow 4)-D-glucose
Molecular Formula	C ₂₄ H ₄₂ O ₂₁	C ₂₄ H ₄₂ O ₂₁
Molecular Weight	666.58 g/mol	666.58 g/mol
Glycosidic Linkage	α -1,6	α -1,4
Glycosidic Torsion Angles	Φ , Ψ , and ω	Φ and Ψ
Conformation	More flexible and extended	More rigid, tends to form a helical structure
Melting Point	>210°C[5]	Data not consistently available
Solubility	Soluble in water[6]	Soluble in water[7]

Visualizing the Structural Divergence

The difference in glycosidic linkage directly impacts the overall three-dimensional structure of these tetrasaccharides.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. globalsciencebooks.info [globalsciencebooks.info]
- 4. researchgate.net [researchgate.net]
- 5. isomaltotetraose | 35997-20-7 [chemicalbook.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. wellgreenxa.com [wellgreenxa.com]
- To cite this document: BenchChem. [Structural comparison of Isomaltotetraose and maltotetraose]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15592645#structural-comparison-of-isomaltotetraose-and-maltotetraose]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com